

stability and storage conditions for 7-(bromomethyl)benzo[b]thiophene

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Compound of Interest

Compound Name: 7-(Bromomethyl)benzo[b]thiophene

Cat. No.: B157801

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An In-depth Technical Guide on the Stability and Storage of 7-(Bromomethyl)benzo[b]thiophene

For Researchers, Scientists, and Drug Development Professionals

Abstract

7-(Bromomethyl)benzo[b]thiophene is a key intermediate in the synthesis of various pharmaceutical and biologically active molecules.^{[1][2][3]} Its utility is largely derived from the reactive bromomethyl group, which allows for further molecular elaboration. However, this reactivity also makes the compound susceptible to degradation if not stored and handled correctly. This technical guide provides a comprehensive overview of the known stability and recommended storage conditions for **7-(bromomethyl)benzo[b]thiophene**, based on available safety data and general chemical principles. It also outlines safe handling procedures and potential degradation pathways.

Chemical and Physical Properties

A summary of the key chemical and physical properties of **7-(bromomethyl)benzo[b]thiophene** is presented below.

Property	Value	Reference
CAS Number	10133-24-1	[4]
Molecular Formula	C ₉ H ₇ BrS	[4]
Molecular Weight	227.12 g/mol	[4]
Appearance	White solid	[5]
Melting Point	30 to 33°C (86 to 91.4°F)	[5]
Boiling Point	212 to 222°C (413.6 to 431.6°F)	[5]

Stability Profile and Recommended Storage

Proper storage is critical to maintain the integrity of **7-(bromomethyl)benzo[b]thiophene**. The following conditions are recommended based on safety data sheets for this compound and structurally related molecules.[5][6][7][8]

Parameter	Recommendation	Rationale
Temperature	Store in a dry, cool place.	To minimize thermal degradation and potential reactions.[5][7]
Atmosphere	Store in a well-ventilated area.	To prevent the buildup of any potential vapors.[7][8]
Container	Keep container tightly closed.	To prevent exposure to moisture and atmospheric contaminants.[5][6][7][8]
Light Exposure	Avoid excessive light.	While not explicitly stated for this compound, similar reactive molecules can be light-sensitive.[5]

Incompatible Materials and Conditions

To prevent hazardous reactions and degradation, **7-(bromomethyl)benzo[b]thiophene** should be stored away from the following:

- Strong oxidizing agents[5][7][8]
- Strong bases[8]
- Alkali metals[7]
- Heat, sparks, and open flames[9][10]
- Moisture[10]
- Excessive heat[5]

Experimental Protocols

While specific experimental protocols for the stability testing of **7-(bromomethyl)benzo[b]thiophene** are not readily available in the public domain, a general approach to assessing the stability of a chemical compound is outlined below.

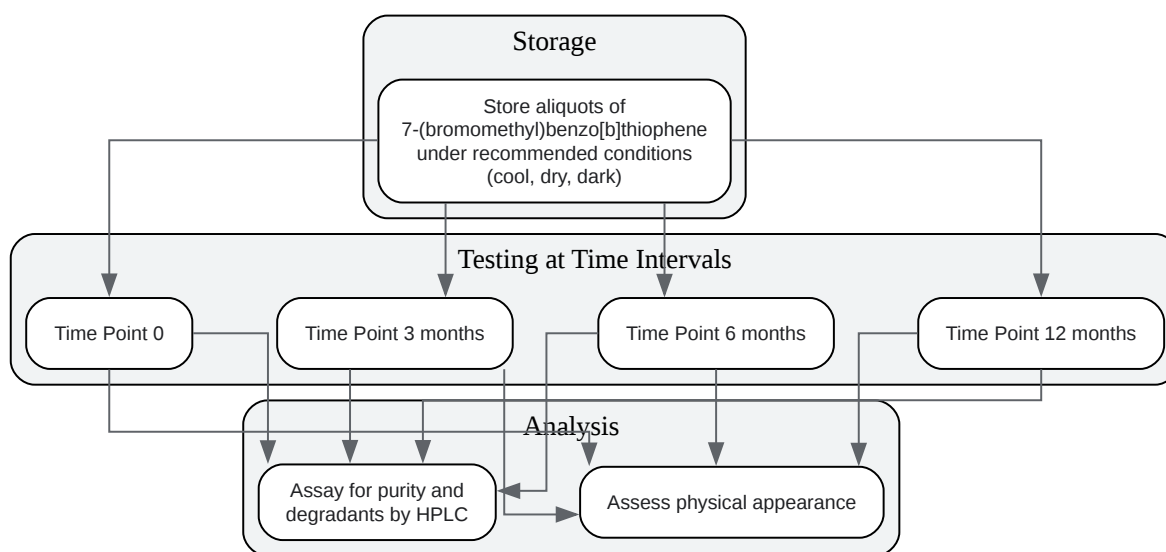
Forced Degradation Study Protocol

Forced degradation studies are essential to identify potential degradation products and pathways.

Forced Degradation Experimental Workflow

Long-Term Stability Study Protocol

Long-term stability studies assess the chemical's integrity under recommended storage conditions.

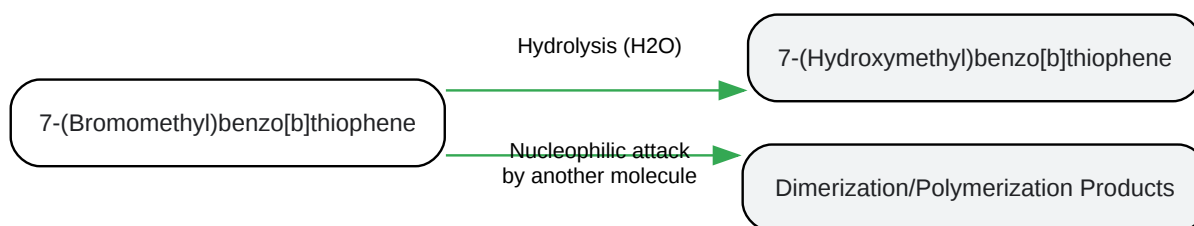


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Long-Term Stability Study Workflow

Potential Degradation Pathways

The primary reactive site in **7-(bromomethyl)benzo[b]thiophene** is the bromomethyl group. This benzylic bromide is susceptible to nucleophilic substitution and hydrolysis.



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Potential Degradation Pathways

Safe Handling and Personal Protective Equipment (PPE)

Due to its potential hazards, appropriate safety measures must be taken when handling **7-(bromomethyl)benzo[b]thiophene**.

Engineering Controls

- Handle in a well-ventilated area, preferably in a chemical fume hood.[\[7\]](#)[\[8\]](#)[\[11\]](#)

Personal Protective Equipment

- Eye/Face Protection: Wear appropriate protective eyeglasses or chemical safety goggles.[\[7\]](#)[\[11\]](#)
- Skin Protection: Wear protective gloves and clothing to prevent skin exposure.[\[7\]](#)[\[11\]](#)
- Respiratory Protection: If dust or aerosols are generated, use an approved respirator.[\[7\]](#)

Safe Handling Workflow

Conclusion

While quantitative stability data for **7-(bromomethyl)benzo[b]thiophene** is not extensively published, adherence to the storage and handling guidelines derived from available safety data sheets is paramount for preserving its chemical integrity. The compound should be stored in a cool, dry, well-ventilated area, in a tightly sealed container, and away from incompatible materials. The inherent reactivity of the bromomethyl group suggests that hydrolysis and self-reaction are potential degradation pathways. For critical applications, it is recommended that researchers perform their own stability assessments under their specific experimental conditions.

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